

Application Note: Preparation of Trimethoprim Stock Solutions for Laboratory Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethoprim

Cat. No.: B1683648

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trimethoprim is a synthetic bacteriostatic antibiotic, primarily utilized in the prophylaxis and treatment of urinary tract infections.[1] Its mechanism of action involves the inhibition of bacterial dihydrofolate reductase (DHFR), an enzyme essential for the synthesis of tetrahydrofolic acid, a precursor required for DNA synthesis.[2][3][4][5] This selective inhibition of the bacterial enzyme over its mammalian counterpart makes it an effective antimicrobial agent.[2][6] In a laboratory setting, the preparation of accurate and stable stock solutions of **Trimethoprim** is crucial for reliable and reproducible experimental results in various applications, including antimicrobial susceptibility testing and mechanism of action studies. This document provides a detailed protocol for the preparation, storage, and handling of **Trimethoprim** stock solutions.

Quantitative Data Summary

The solubility and stability of **Trimethoprim** in various solvents are critical factors for the preparation of stock solutions. The following table summarizes key quantitative data for **Trimethoprim**.

Parameter	Value	Solvent/Conditions	Reference
Molecular Weight	290.32 g/mol	N/A	[7]
Solubility	~58 mg/mL (199.77 mM)	DMSO	[1]
~50 mg/mL	DMSO		
~20 mg/mL	DMSO	[6]	
25 mg/mL	DMSO	[7]	
~13 mg/mL	Dimethyl formamide	[6]	
12.1 mg/mL	Methanol		
2.6 mg/mL	Ethanol		
22.2 mg/mL	Chloroform		
0.4 mg/mL	Water		
Recommended Stock Concentration	6.25 mg/mL	100% DMSO	[8]
25 mg/mL	DMSO	[7]	
Storage of Powder	-20°C (for ≥ 4 years)	N/A	[6]
Storage of Stock Solution in DMSO	-20°C (for 1 month)	Aliquoted	[1][9]
-80°C (for 1 year)	Aliquoted	[1]	
Aqueous Solution Stability	Not recommended for storage more than one day	1:1 solution of DMSO:PBS (pH 7.2)	[6]

Experimental Protocol: Preparation of Trimethoprim Stock Solution (10 mg/mL in DMSO)

This protocol describes the preparation of a 10 mg/mL stock solution of **Trimethoprim** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Trimethoprim** powder ($\geq 98\%$ purity)[6]
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile serological pipettes and pipette tips

Procedure:

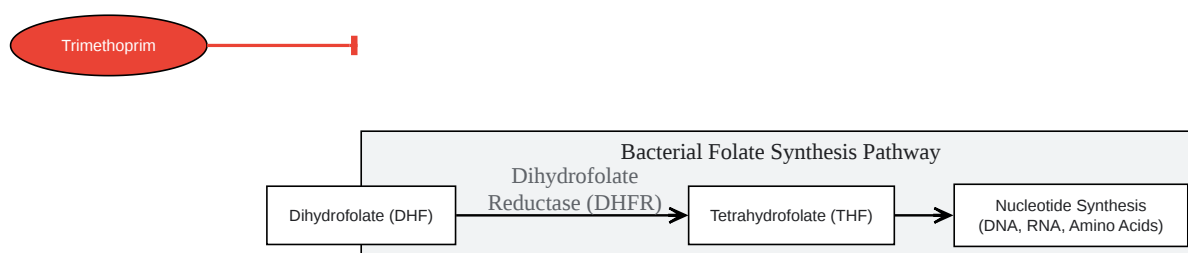
- Pre-use Preparation: Before handling, allow the **Trimethoprim** powder and DMSO to equilibrate to room temperature to prevent condensation.[10]
- Weighing: Using a calibrated analytical balance, accurately weigh the desired amount of **Trimethoprim** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **Trimethoprim**.
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the tube containing the **Trimethoprim** powder. For a 10 mg/mL solution, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Sterilization: Stock solutions prepared in 100% DMSO do not typically require filter sterilization as the solvent itself is inhibitory to microbial growth and can degrade certain filter membranes.[8]

- Aliquoting and Storage:
 - Dispense the stock solution into sterile, single-use aliquots (e.g., 50-100 μ L) in microcentrifuge tubes or cryovials. This minimizes contamination and degradation from repeated freeze-thaw cycles.[10]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1]

Note on Aqueous Solutions: **Trimethoprim** has low solubility in aqueous buffers.[6] To prepare a working solution in an aqueous medium, first dissolve **Trimethoprim** in DMSO at a higher concentration and then dilute it with the desired aqueous buffer.[6] It is recommended to prepare fresh aqueous solutions and not to store them for more than one day.[6]

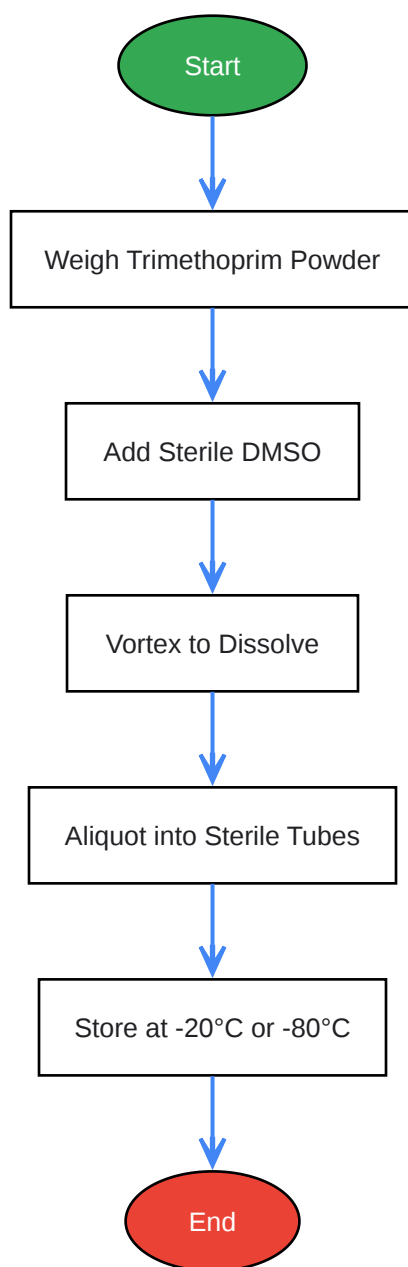
Visualization

The following diagrams illustrate the mechanism of action of **Trimethoprim** and the experimental workflow for preparing a stock solution.



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Caption: Mechanism of action of **Trimethoprim**.



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Caption: Experimental workflow for stock solution preparation.

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